

optimizing Cicletanine-d4 analytical detection

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Compound Focus: Cicletanine-d4 Hydrochloride

CAS No.: 1189491-41-5

Cat. No.: S864552

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Optimized MS Parameters for Cicletanine-d4

For researchers using an Orbitrap Exploris 480 mass spectrometer in positive ion mode, the parameters in the table below are optimized for data-dependent acquisition (DDA) in untargeted analyses and can serve as a starting point for detecting Cicletanine-d4 [1].

Parameter	Recommended Setting for Untargeted Analysis	Note / Alternative Value
Ionization Mode	Positive	-
Spray Voltage	3.6 kV	[1]
MS1 Resolution	180,000	[1]
MS2 Resolution	30,000	[1]
RF Level	70%	[1]
AGC Target (MS1)	5e6	[1]
AGC Target (MS2)	1e5	[1]
Max. Inj. Time (MS1)	100 ms	[1]

Parameter	Recommended Setting for Untargeted Analysis	Note / Alternative Value
Max. Inj. Time (MS2)	50 ms	[1]
Intensity Threshold	1.0 x 10 ⁴	Minimum signal to trigger MS/MS [1]
Mass Isolation Window	2.0 m/z	[1]
Collision Energy	Stepped (e.g., 20, 40, 60 eV)	Stepped HCD energy is optimal [1]
Dynamic Exclusion	10 seconds	Prevents re-sampling of same ion [1]

LC-MS/MS Method Validation Essentials

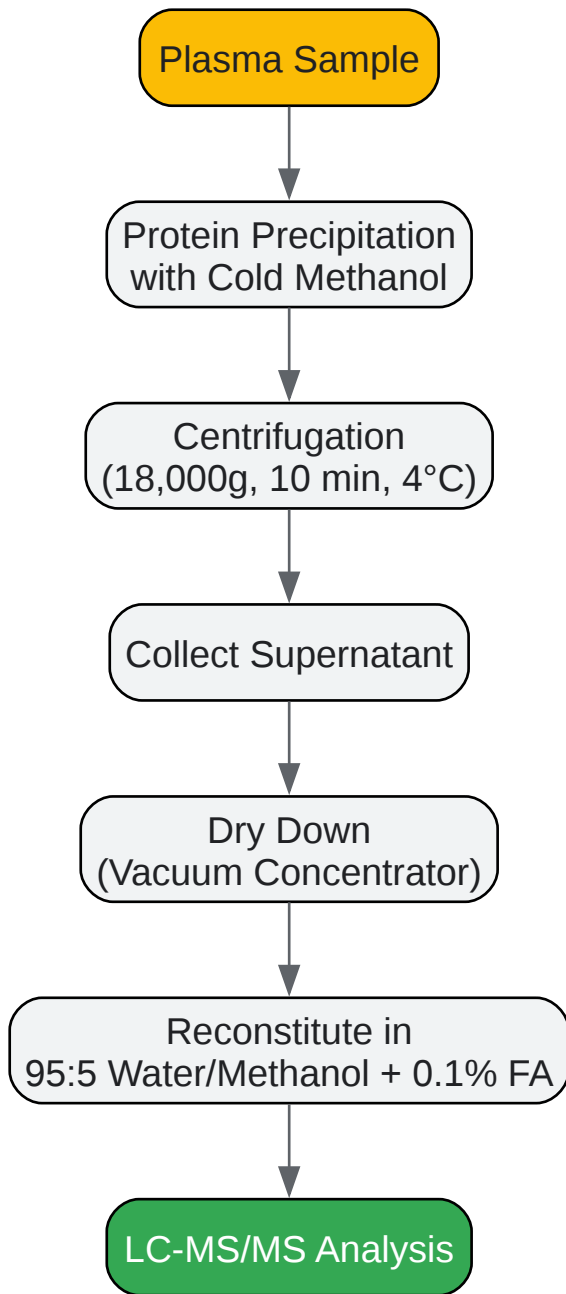
Any quantitative bioanalytical method for Cicletanine-d4 must be rigorously validated. The table below outlines the eight essential characteristics and their importance [2].

Characteristic	Description & Purpose
Accuracy	Measures closeness between the measured value and the true value of the analyte. Critical for correct concentration reporting [2].
Precision	Degree of agreement between repeated measurements of the same sample. Ensures method reproducibility [2].
Specificity	Ability to measure Cicletanine-d4 accurately in the presence of other sample components (like matrix or metabolites) [2].
Quantification Limit	The lowest concentration that can be reliably measured. Defines the method's sensitivity [2].

Characteristic	Description & Purpose
Linearity	The method's ability to produce results proportional to the analyte's concentration over a defined range [2].
Recovery	Efficiency of the sample preparation and extraction process for the analyte [2].
Matrix Effect	Assessment of interference from the sample matrix on ionization and detection. Must be minimized [2].
Stability	Ensures the analyte remains stable in the sample matrix under various storage and processing conditions [2].

Experimental Workflow: From Sample to Data

The following diagram illustrates a generalized experimental workflow for preparing and analyzing a plasma sample, from extraction to instrumental analysis.



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Frequently Asked Questions & Troubleshooting

Here are solutions to common issues you might encounter when working with Cicletanine-d4.

Problem: Poor Signal Intensity or High Noise

- Solution: Verify that key MS parameters are set correctly. Ensure the **RF level is at 70%** and the **intensity threshold is set to 1.0×10^4** to improve the selection of true precursor ions [1]. Check that the ion transfer tube and vaporizer temperatures are both set to **350°C** for efficient desolvation and ionization [1].

Problem: Inconsistent Identification or Quantification

- Solution: This often points to a method validation issue. Closely examine **specificity** to ensure you are detecting Cicletanine-d4 and not a co-eluting interference. Evaluate the **matrix effect** by analyzing samples from different individual matrix lots; significant variation can cause inaccurate results and may require further cleanup or chromatographic optimization [2].

Problem: How do I confirm the identity of Cicletanine-d4?

- Solution: Confident identification relies on multiple lines of evidence. The deuterated standard (Cicletanine-d4) has a specific **molecular weight of 302.19 g/mol** (for the hydrochloride salt) and a molecular formula of **C₁₄H₉D₄Cl₂NO₂** [3]. You should confirm its identity by matching its **exact mass** in the MS1 scan and its **fragmentation pattern** in the MS/MS scan against an authentic analytical standard.

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References

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